

Theoretical Yield of 2,2-Dimethylbutane-1-sulfonamide Synthesis: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dimethylbutane-1-sulfonamide

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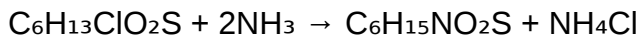
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **2,2-Dimethylbutane-1-sulfonamide**, with a core focus on the principles and calculation of its theoretical yield. This document outlines the fundamental reaction, stoichiometry, and a representative experimental protocol.

Core Synthesis Reaction

The synthesis of **2,2-Dimethylbutane-1-sulfonamide** is classically achieved through the reaction of 2,2-Dimethylbutane-1-sulfonyl chloride with an amine source, typically ammonia. This nucleophilic substitution reaction at the sulfonyl group is a fundamental and widely utilized method for the formation of primary sulfonamides.^{[1][2]} The sulfonyl chloride acts as an electrophile, readily reacting with the nucleophilic amine.^{[3][4]}

The overall balanced chemical equation for the synthesis using ammonia is as follows:



Stoichiometry and Limiting Reactant

To calculate the theoretical yield, a thorough understanding of the reaction's stoichiometry is essential. The reaction proceeds in a 1:2 molar ratio between 2,2-Dimethylbutane-1-sulfonyl chloride and ammonia. One mole of the sulfonyl chloride reacts with two moles of ammonia to

produce one mole of **2,2-Dimethylbutane-1-sulfonamide** and one mole of ammonium chloride.

In a typical experimental setup, 2,2-Dimethylbutane-1-sulfonyl chloride will be the limiting reactant, as ammonia is generally used in excess to ensure the complete conversion of the sulfonyl chloride and to neutralize the hydrogen chloride byproduct formed during the reaction. The theoretical yield is, therefore, determined by the initial molar quantity of 2,2-Dimethylbutane-1-sulfonyl chloride.

Quantitative Data Summary

The following table summarizes the key quantitative data required for the calculation of the theoretical yield.

Compound	Molecular Formula	Molar Mass (g/mol)
2,2-Dimethylbutane-1-sulfonyl chloride	$C_6H_{13}ClO_2S$	184.69[5]
Ammonia	NH_3	17.03
2,2-Dimethylbutane-1-sulfonamide	$C_6H_{15}NO_2S$	165.26[6]

Representative Experimental Protocol

The following is a representative experimental protocol for the synthesis of **2,2-Dimethylbutane-1-sulfonamide**. This protocol is based on established methods for the synthesis of primary sulfonamides from alkyl sulfonyl chlorides.[3]

Materials:

- 2,2-Dimethylbutane-1-sulfonyl chloride
- Aqueous ammonia (e.g., 28-30% solution)
- Dichloromethane (or other suitable organic solvent)

- Anhydrous sodium sulfate
- Distilled water
- Hydrochloric acid (for workup, if necessary)
- Saturated sodium bicarbonate solution (for workup)
- Brine

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and an addition funnel, dissolve a known quantity of 2,2-Dimethylbutane-1-sulfonyl chloride in a suitable organic solvent such as dichloromethane.
- **Ammonia Addition:** Cool the solution in an ice bath. Slowly add an excess of concentrated aqueous ammonia solution to the stirred solution of the sulfonyl chloride. The addition should be controlled to maintain a low temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or other appropriate analytical technique).
- **Workup:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water, dilute hydrochloric acid (if unreacted ammonia is present), saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **2,2-Dimethylbutane-1-sulfonamide**.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography to yield the pure sulfonamide.

Theoretical Yield Calculation

The theoretical yield is the maximum amount of product that can be formed from the given amount of limiting reactant. The calculation is as follows:

- Determine the moles of the limiting reactant (2,2-Dimethylbutane-1-sulfonyl chloride):
 - $\text{Moles} = \text{Mass (g)} / \text{Molar Mass (g/mol)}$
- Use the stoichiometry of the balanced equation to find the moles of the product (**2,2-Dimethylbutane-1-sulfonamide**):
 - The molar ratio of 2,2-Dimethylbutane-1-sulfonyl chloride to **2,2-Dimethylbutane-1-sulfonamide** is 1:1.
 - $\text{Moles of product} = \text{Moles of limiting reactant}$
- Calculate the theoretical yield in grams:
 - $\text{Theoretical Yield (g)} = \text{Moles of product} \times \text{Molar Mass of product (g/mol)}$

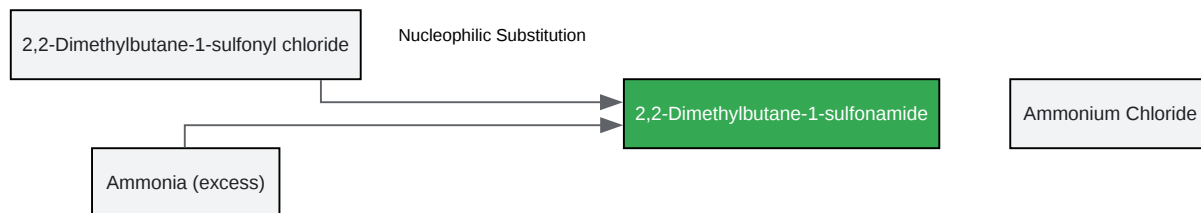
Example Calculation:

Assuming we start with 10.0 g of 2,2-Dimethylbutane-1-sulfonyl chloride:

- $\text{Moles of } \text{C}_6\text{H}_{13}\text{ClO}_2\text{S} = 10.0 \text{ g} / 184.69 \text{ g/mol} = 0.0541 \text{ mol}$
- $\text{Moles of } \text{C}_6\text{H}_{15}\text{NO}_2\text{S} = 0.0541 \text{ mol}$
- $\text{Theoretical Yield of } \text{C}_6\text{H}_{15}\text{NO}_2\text{S} = 0.0541 \text{ mol} \times 165.26 \text{ g/mol} = 8.94 \text{ g}$

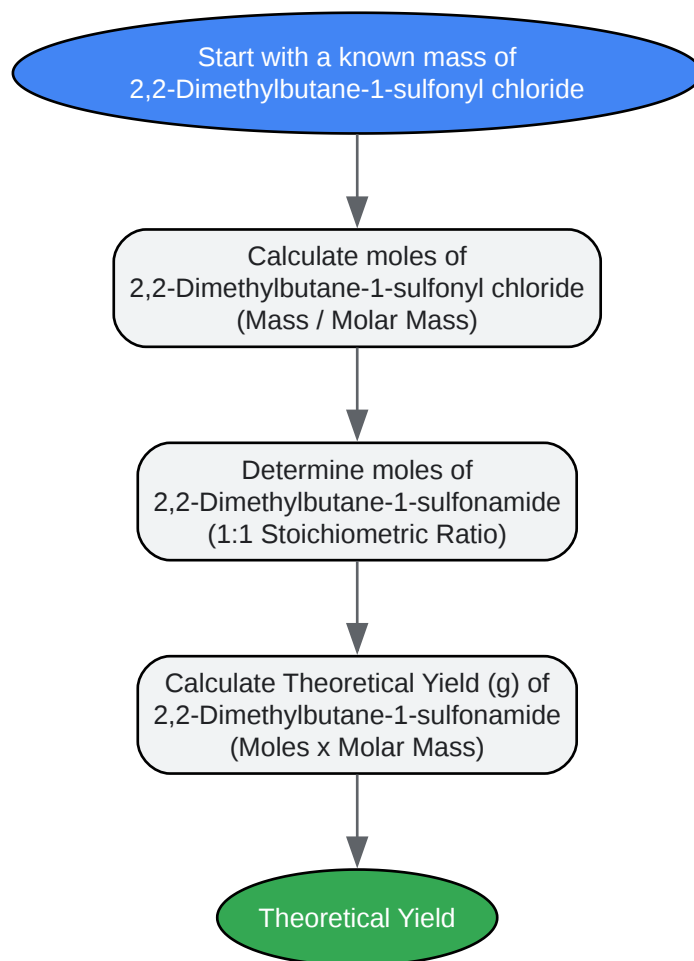
Visualizations

The following diagrams illustrate the synthesis pathway and the logical workflow for calculating the theoretical yield.



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Caption: Reaction scheme for the synthesis of **2,2-Dimethylbutane-1-sulfonamide**.



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Caption: Workflow for calculating the theoretical yield.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Primary Sulfonamide Synthesis Using the Sulfinylamine Reagent N-Sulfinyl-O-(tert-butyl)hydroxylamine, t-BuONSO - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Preparation of sulfonamides from N-silylamines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. 2,2-Dimethylbutane-1-sulfonyl chloride | 1565731-73-8 | QMC73173 [[biosynth.com](https://www.biosynth.com)]
- 6. [cymitquimica.com](https://www.cymitquimica.com) [[cymitquimica.com](https://www.cymitquimica.com)]
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